

octyltin trichloride synthesis pathways overview

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Compound Focus: Octyltin trichloride

CAS No.: 3091-25-6

Cat. No.: S773739

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Octyltin Trichloride: Fundamental Information

The table below summarizes the key identifiers and physicochemical properties of **octyltin trichloride** as reported in the search results [1] [2].

Property	Details
CAS Number	3091-25-6 [1] [2]
Molecular Formula	$C_8H_{17}Cl_3Sn$ [1] [2]
Molecular Weight	338.29 g/mol [1] [2]
Appearance	Colourless to pale yellow oil [1]
Boiling Point	150–159 °C at 10 mm Hg [1]; 142–143 °C at 33 hPa [2]
Density	1.35 g/cm ³ [1]; 1.839 g/cm ³ at 25 °C [2]
Water Solubility	330 µg/L at 20 °C [1]
Flash Point	>121 °C [1]; 113 °C (closed cup) [2]

Safety and Handling (GHS)

Octyltin trichloride is hazardous, requiring strict controls [1] [2].

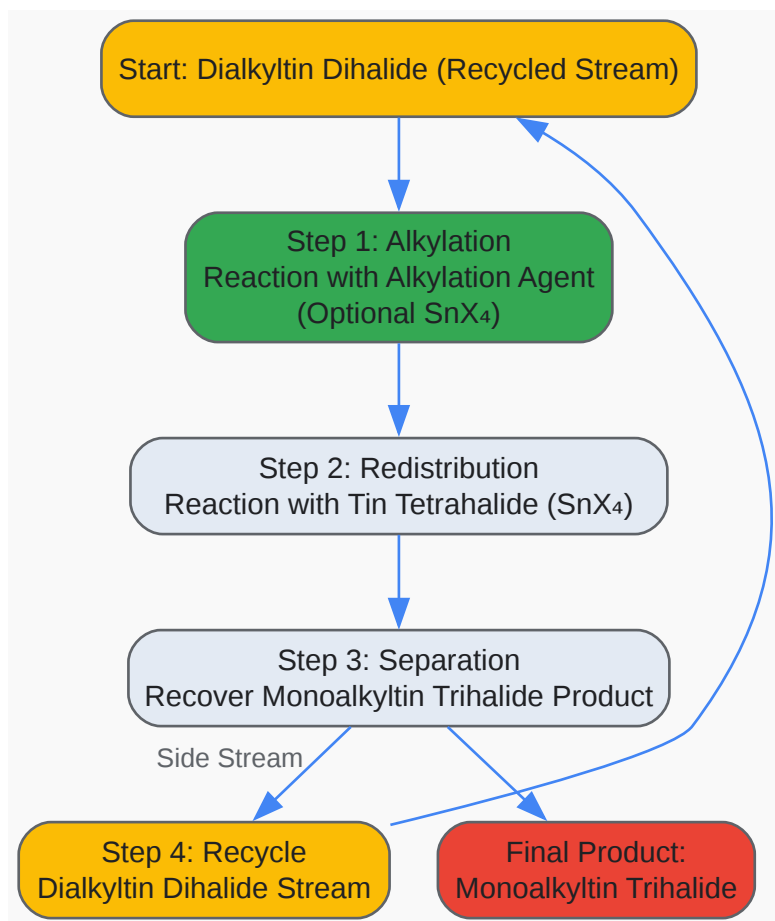
- **Hazard Statements:** H314 (causes severe skin burns and eye damage), H400 (very toxic to aquatic life) [2].
- **Precautionary Measures:** Use personal protective equipment (PPE) including tightly fitting safety goggles, chemical-resistant gloves, and complete body protection [2].
- **Storage:** Keep container tightly closed in a cool, dry, and well-ventilated place as it is moisture sensitive [2].

Industrial Synthesis Pathways

While a direct, detailed lab-scale synthesis was not found, the searched patents reveal two main industrial approaches for producing monoalkyltin trihalides like **octyltin trichloride**.

Direct Alkylation of Tin Tetrahalide

This modern, cyclic process is designed for high yield and purity, minimizing the production of toxic trialkyltin compounds [3]. It recycles intermediates to maximize the output of monoalkyltin trichloride.



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Figure 1: Cyclic industrial process for high-purity monoalkyltin trihalide production [3].

Process Steps [3]:

- **Step 1 - Alkylation:** Dialkyltin dihalide reacts with an alkylation agent (e.g., trialkylaluminum or a Grignard reagent) to form a mixture containing tetraalkyltin and trialkyltin halide.
- **Step 2 - Redistribution:** The alkylated mixture reacts with tin tetrahalide (SnX_4), redistributing the alkyl groups to produce a mixture rich in monoalkyltin trihalide and dialkyltin dihalide.
- **Step 3 - Separation:** The monoalkyltin trihalide is separated and recovered as the final product.
- **Step 4 - Recycle:** The co-produced dialkyltin dihalide is recycled back to Step 1, creating an efficient closed-loop system.

Direct Reaction with Tin Metal

An older patent describes a method for methyltin chlorides using a pentavalent organophosphorous salt as a catalyst [4].

- **Reaction:** Involves reacting methyl chloride with tin metal or stannous chloride at 185–190 °C under atmospheric pressure [4].
- **Catalyst:** Tributylphosphorous dichloride was used, allowing the reaction to proceed without high pressure and achieving completion in approximately 3 hours [4].

Key Considerations for Synthesis

- **Purity and Toxicity:** A major driver for modern methods is minimizing toxic trialkyltin impurities. The cyclic process achieves this by controlling redistribution reactions [3].
- **Catalyst Selection:** Catalyst choice significantly impacts reaction rate, pressure requirements, and yield, as seen in the use of phosphorous-based catalysts [4].
- **Industrial Relevance:** The cyclic redistribution process represents a sophisticated industrial approach, while direct reaction methods provide a more classical route.

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References

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